

An In-Depth Technical Guide to 2-Isocyano-3-phenylpropionic acid methyl ester

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Compound of Interest

Compound Name: *2-Isocyano-3-phenylpropionic acid methyl ester*

CAS No.: 63157-14-2

Cat. No.: B1608110

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This guide provides a comprehensive overview of **2-Isocyano-3-phenylpropionic acid methyl ester**, a versatile reagent in organic synthesis. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis, offering in-depth information on its properties, synthesis, and applications.

Core Molecular Attributes

2-Isocyano-3-phenylpropionic acid methyl ester, also known as methyl 2-isocyano-3-phenylpropanoate, is a crucial intermediate in various synthetic pathways. Its fundamental molecular characteristics are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₁₁ NO ₂	[1][2]
Molecular Weight	189.21 g/mol	[1][2]
CAS Number	63157-14-2	[1][2]

These core attributes are the foundation for understanding the compound's reactivity and stoichiometric behavior in chemical reactions.

Synthesis and Mechanistic Insights

The synthesis of **2-Isocyano-3-phenylpropionic acid methyl ester** is a critical process, with established protocols ensuring high purity and yield.

Standard Synthesis Protocol

A common and effective method for the synthesis of the title compound involves the reaction of L-phenylalanine methyl ester hydrochloride with triphosgene.^[3] This procedure is favored for its efficiency and scalability.

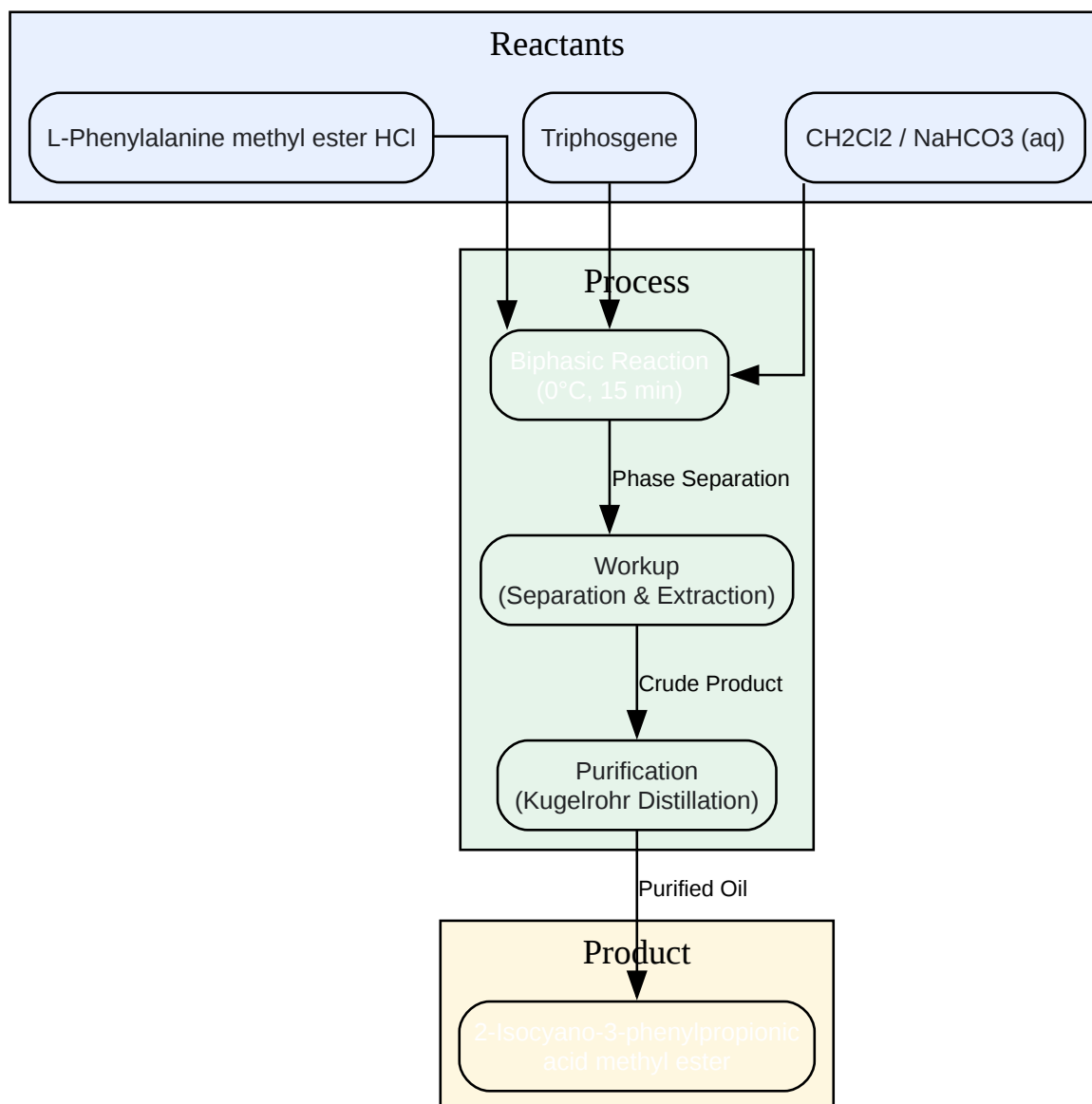
Experimental Protocol:

- **Reaction Setup:** A biphasic mixture is prepared by combining L-phenylalanine methyl ester hydrochloride in methylene chloride and a saturated aqueous solution of sodium bicarbonate in a three-necked, round-bottomed flask equipped with a mechanical stirrer.^[3]
- **Cooling:** The mixture is cooled in an ice bath to control the exothermic nature of the reaction.^[3]
- **Reagent Addition:** Triphosgene is added in a single portion while the mixture is stirred mechanically.^[3]
- **Reaction Time:** The reaction is allowed to proceed for 15 minutes in the ice bath.^[3]
- **Workup:** The organic layer is separated, and the aqueous layer is extracted multiple times with methylene chloride.^[3]
- **Purification:** The combined organic layers are dried, filtered, and concentrated under reduced pressure. The resulting oil is then purified by Kugelrohr distillation to yield the final product as a colorless oil.^[3]

The causality behind this experimental design lies in the need to generate the isocyanate in situ from the corresponding amine under conditions that prevent its hydrolysis. The biphasic

system with sodium bicarbonate is crucial for neutralizing the HCl generated during the reaction, thus protecting the acid-sensitive product.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **2-Isocyano-3-phenylpropionic acid methyl ester**.

Chemical Reactivity and Applications

The isocyano group in **2-Isocyano-3-phenylpropionic acid methyl ester** is a highly reactive functional group, making it a valuable building block in organic synthesis.

Multicomponent Reactions

This compound is a key intermediate in multicomponent reactions, such as the Ugi reaction.^[1] This reactivity allows for the efficient construction of complex molecules, which is particularly valuable in pharmaceutical and agrochemical research.^[1]

Synthesis of Heterocyclic Compounds

It is widely used in the preparation of nitrogen-containing heterocyclic compounds.^[1] The isocyano group's ability to participate in various cyclization reactions makes it a versatile tool for synthetic chemists.

Peptidomimetics and Drug Discovery

The compound's structure, being an amino acid derivative, makes it an excellent starting material for the formation of peptidomimetics and functionalized amino acid derivatives.^[1] This has significant implications in drug discovery, where the modification of peptide structures is a common strategy to improve their therapeutic properties.

Click Chemistry and Library Synthesis

2-Isocyano-3-phenylpropionic acid methyl ester also finds applications in click chemistry and the synthesis of chemical libraries for high-throughput screening.^[1] Its reliable reactivity makes it suitable for the rapid generation of a diverse range of compounds.

Spectroscopic and Physical Properties

The characterization of **2-Isocyano-3-phenylpropionic acid methyl ester** is confirmed through various spectroscopic techniques.

Spectroscopic Data	Values
IR (CHCl ₃) cm ⁻¹	2260, 1747
¹ H NMR (400 MHz, CDCl ₃) δ	3.03 (dd, 1H), 3.16 (dd, 1H), 3.81 (s, 3H), 4.27 (dd, 1H), 7.18-7.21 (m, 2H), 7.27-7.36 (m, 3H)
¹³ C NMR (125 MHz, CDCl ₃) δ	39.6, 52.8, 58.3, 126.7, 127.2, 128.4, 129.1, 135.4, 170.7

Note: The NMR data corresponds to the (S)-enantiomer, Methyl (S)-2-isocyanato-3-phenylpropanoate, which has a different functional group (isocyanate) but provides a reference for the carbon skeleton.

Handling and Storage

Proper handling and storage are essential to maintain the integrity of **2-Isocyano-3-phenylpropionic acid methyl ester**.

- Storage: The compound should be stored at 2-8°C in a sealed, dry environment.[\[1\]](#)
- Form: It is typically supplied as a solid.

References

- MySkinRecipes. methyl 2-isocyano-3-phenylpropanoate. [\[Link\]](#)
- PubChem. Methyl 3-cyano-2-phenylpropanoate. [\[Link\]](#)
- Organic Syntheses. Synthesis of Amino Acid Ester Isocyanates: Methyl (S)-2-Isocyanato-3-Phenylpropanoate. [\[Link\]](#)
- Alichem. **2-Isocyano-3-Phenylpropionic Acid Methyl Ester**. [\[Link\]](#)

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Sources

- [1. methyl 2-isocyano-3-phenylpropanoate \[myskinrecipes.com\]](#)
- [2. labsolu.ca \[labsolu.ca\]](#)
- [3. Organic Syntheses Procedure \[orgsyn.org\]](#)
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